Personal Protective Equipment (PPE) & Handling Guide: 2-Chloro-5-hydroxynicotinic Acid

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Compound of Interest	
Compound Name:	*2-Chloro-5-hydroxynicotinic acid*
CAS No.:	*42959-40-0*
Cat. No.:	*B1590597*

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CAS: 105626-73-1 | Formula: $C_6H_4ClNO_3$ | Role: Pharmaceutical Intermediate

Executive Safety Summary

Signal Word:WARNING Primary Hazard Class: Irritant (Skin/Eye/Respiratory)[1]

This guide moves beyond basic compliance to establish a precision safety protocol. While **2-Chloro-5-hydroxynicotinic acid** is classified primarily as an irritant, its structural properties (halogenated pyridine ring) demand rigorous control over dust generation and potential sensitization.

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GHS Code	Hazard Statement	Operational Implication
H315	Causes skin irritation	Contact dermatitis risk; requires barrier integrity checks.
H319	Causes serious eye irritation	Dust is hydrophilic; reacts with eye moisture to form acidic zones.
H335	May cause respiratory irritation	Critical Control Point: All weighing must occur in a filtered enclosure.

Risk Assessment & PPE Strategy (The "Why")

As a Senior Application Scientist, I prioritize causality in PPE selection. We do not wear gear "because the rule says so"; we wear it to counter specific molecular behaviors.

Hand Protection: The Permeation Defense

Recommendation: Nitrile Rubber (Minimum 0.11 mm / 4 mil).

- Causality: Pyridine derivatives can act as permeation enhancers for other solvents. While the solid acid itself has low permeation kinetics, it is often dissolved in polar aprotic solvents (DMF, DMSO) for synthesis.
- The Self-Validating System:
  - Dry Handling: Standard nitrile is sufficient.
  - Solution Handling: If dissolved in DMSO/DMF, double-glove. The outer glove acts as a sacrificial barrier against the solvent, while the inner glove protects against the solute.
  - Validation: Perform the "Inflation Test" on gloves before donning—trap air in the glove and squeeze to detect micro-pinholes.

Respiratory Protection: Engineering First

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Recommendation: Fume Hood (Primary) > N95/P100 (Secondary).

- Causality: This compound is a solid powder.[2] The primary vector of exposure is static-induced dust dispersion during weighing.
- The Self-Validating System:
  - Verify the fume hood face velocity is between 80–100 fpm (feet per minute) using a tissue strip or anemometer before opening the container.
  - If work must occur outside a hood (not recommended), a fit-tested N95 is the absolute minimum requirement to prevent mucous membrane acidification.

Eye & Body Protection

Recommendation: Chemical Splash Goggles (Indirect Vent) + Lab Coat (High-Neck).

- Causality: Safety glasses leave gaps. Fine organic acid dust can bypass side shields, settle on eyelashes, and dissolve into the eye, causing delayed irritation.
- The Self-Validating System: Check for the "Gap Seal" where the goggles meet the cheekbones. If you can slide a pencil under the rim, the seal is compromised.

Visualization: PPE Decision Logic

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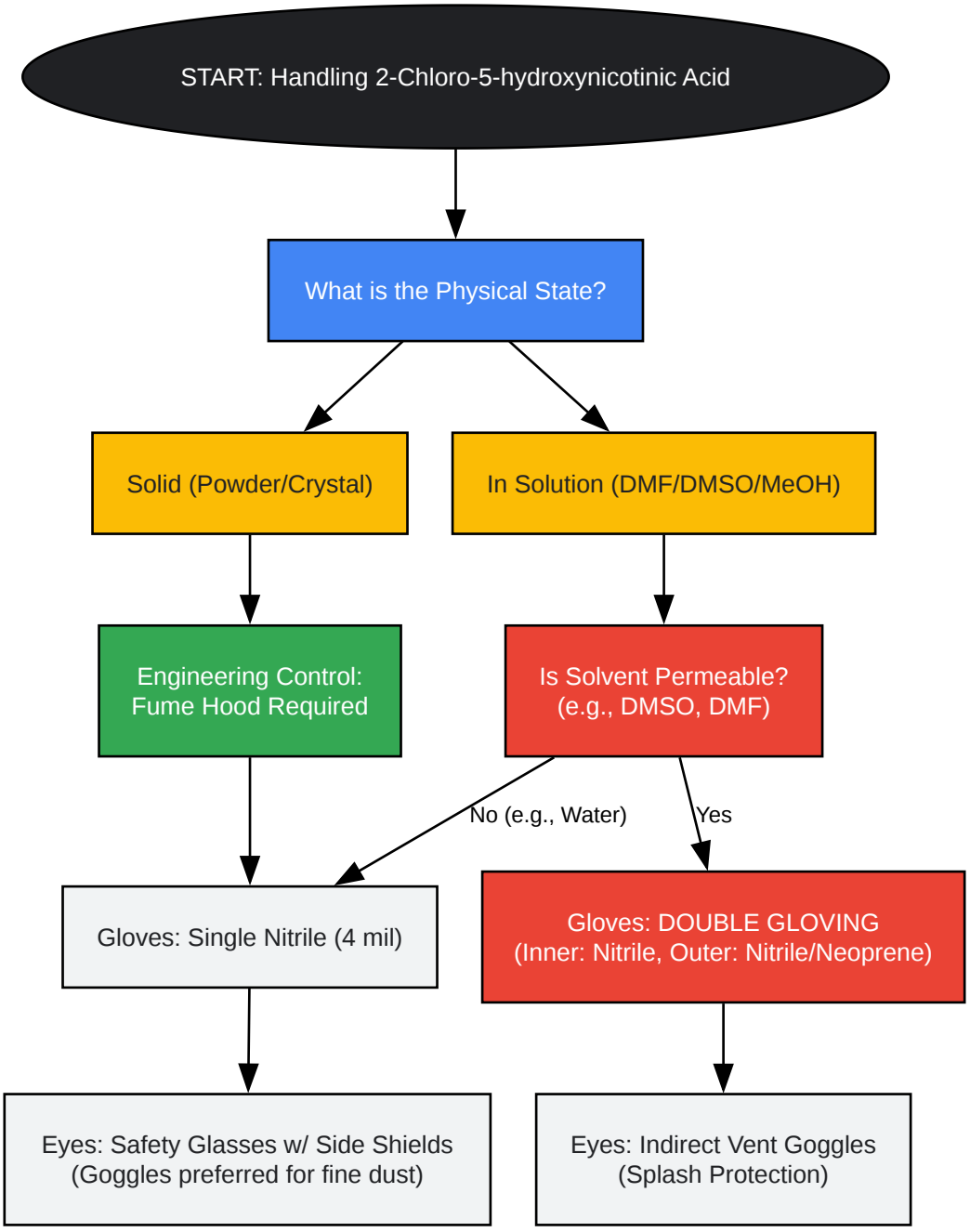

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Figure 1: PPE Decision Matrix based on physical state and solvent carrier risks.

Operational Protocol: Precision Handling

Phase A: Weighing & Transfer (Critical Step)

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- Static Neutralization: Pyridine carboxylic acids often carry static charge. Use an anti-static gun or polonium strip inside the balance chamber to prevent "powder flight."
- The "Wet-Wipe" Barrier: Place a solvent-dampened Kimwipe around the base of the balance. Any stray grains will adhere to the wet wipe rather than becoming airborne.
- Transfer: Use a funnel with a long stem to deposit the solid deep into the receiving vessel, minimizing the "dust cloud" effect at the neck.

Phase B: Reaction Monitoring

- Acidic Off-gassing: If heating this intermediate (e.g., for chlorination or esterification), anticipate the release of HCl or NOx. Ensure the reaction vessel is vented to a scrubber (NaOH trap).
- Incompatibility Check: Strictly segregate from strong oxidizers (peroxides, permanganates) and strong bases.[3] The hydroxyl group at position 5 makes the ring electron-rich and susceptible to vigorous oxidation.

Phase C: Decontamination & Spill Response

If a spill occurs, do not dry sweep. Dry sweeping aerosolizes the irritant.



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Figure 2: Wet-method spill response workflow to prevent aerosolization.

Waste Management & Disposal

Disposal Code: While there is no specific RCRA P/U code for this intermediate, it should be treated as Halogenated Organic Waste.

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Waste Stream	Handling Protocol	Disposal Method
Solid Waste	Double-bag in polyethylene; label as "Toxic Solid, Organic, n.o.s."	Incineration (High Temp)
Aqueous Waste	Adjust pH to 6–8 before collection (if permitted by site EHS).	Wastewater Treatment (if non-hazardous) or Incineration
Solvent Waste	Segregate into "Halogenated" vs "Non-Halogenated" based on the carrier solvent.	Fuel Blending / Incineration

Self-Validating Disposal: Before sealing the waste container, wipe the exterior threads of the bottle. A common lab accident involves residue on threads reacting with the cap liner or seizing the cap, creating a pressurized hazard for waste handlers.

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